

2,5-Dihydroxythiophenol: An Obscure Aromatic Thiol with Limited Publicly Available Data

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Compound of Interest

Compound Name: 2,5-Dihydroxythiophenol

Cat. No.: B028663

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dihydroxythiophenol (CAS 2889-61-4), also known as 2-mercaptohydroquinone or 2-thiobenzene-1,4-diol, is an aromatic organic compound containing two hydroxyl groups and one thiol group attached to a benzene ring.^[1] Despite its potential as a multifunctional chemical intermediate, a comprehensive review of publicly available scientific literature and chemical databases reveals a significant scarcity of in-depth technical information. This guide summarizes the currently available data on its chemical properties and safety, while also highlighting the notable absence of published research regarding its synthesis, biological activity, and potential applications in drug development.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **2,5-Dihydroxythiophenol** is presented in Table 1. The data is primarily sourced from safety data sheets (SDS) and chemical supplier information.

Property	Value	Reference
CAS Number	2889-61-4	[1]
Molecular Formula	C ₆ H ₆ O ₂ S	[1]
Molecular Weight	142.18 g/mol	[1]
Alternate Names	2-Mercaptohydroquinone, 2-Thiobenzene-1,4-diol	[1]
Flash Point	155.3°C	[2]
Density	1.437 g/cm ³	[2]

Synthesis and Reactivity

Detailed experimental protocols for the synthesis of **2,5-Dihydroxythiophenol** are not readily available in the public domain. While it is offered by several chemical suppliers for research purposes, information regarding its manufacturing process or common laboratory synthesis methods is absent from peer-reviewed literature and patent databases.[1][3]

The reactivity of **2,5-Dihydroxythiophenol** can be inferred from its functional groups. The thiol (-SH) group is a nucleophile and can participate in reactions such as alkylation, arylation, and disulfide bond formation. The hydroquinone moiety suggests potential antioxidant activity through the donation of hydrogen atoms from the hydroxyl groups. However, specific studies detailing these reactions for this particular compound are lacking.

Biological Activity and Drug Development Applications

A thorough search of pharmacological and life science databases reveals no published studies on the biological activity, mechanism of action, or potential therapeutic applications of **2,5-Dihydroxythiophenol**. There is no available data on its efficacy in any disease models, its enzymatic inhibition properties, or its cytotoxicity profile. Consequently, its potential as a lead compound or building block in drug discovery remains entirely unexplored in the public scientific literature. The compound is sold for research purposes only and is not intended for diagnostic or therapeutic use.[1]

Safety and Handling

Safety data sheets indicate that **2,5-Dihydroxythiophenol** may cause serious eye irritation.[4] It is also noted that it may form combustible dust concentrations in the air.[4] Standard laboratory safety precautions, including the use of personal protective equipment such as safety goggles and gloves, should be employed when handling this chemical.

Conclusion

2,5-Dihydroxythiophenol remains a chemical entity with a significant information gap in the scientific literature. While its basic chemical identity and some physical properties are known, there is a complete absence of published data regarding its synthesis, detailed reactivity, biological effects, and potential applications in drug development and other scientific fields. This lack of information presents an opportunity for novel research to explore the properties and potential uses of this intriguing multifunctional aromatic thiol. Researchers and scientists are encouraged to investigate this compound to fill the existing knowledge void.

Experimental Protocols

Due to the lack of published experimental studies involving **2,5-Dihydroxythiophenol**, no experimental protocols can be provided.

Visualizations

As there is no available information on signaling pathways, experimental workflows, or logical relationships associated with **2,5-Dihydroxythiophenol**, no diagrams can be generated.

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References

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